(1R)-10-Camphorsulfonamide basic properties

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Compound of Interest

Compound Name:	*(1R)-10-Camphorsulfonamide*
CAS No.:	*72597-34-3*
Cat. No.:	*B1140148*

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An In-depth Technical Guide to the Core Properties of **(1R)-10-Camphorsulfonamide**

Introduction

(1R)-10-Camphorsulfonamide is a chiral sulfonamide derived from the naturally occurring terpene, camphor. Its rigid bicyclic structure and defined stereochemistry make it a valuable building block and intermediate in the field of asymmetric synthesis. As a derivative of the well-established chiral resolving agent and catalyst, (1R)-(-)-10-camphorsulfonic acid, this sulfonamide serves as a crucial precursor for a variety of chiral auxiliaries and organocatalysts. This guide provides a comprehensive overview of its fundamental properties, synthesis, characterization, and applications, tailored for researchers, chemists, and professionals in drug development and fine chemical manufacturing.

Physicochemical and Structural Properties

(1R)-10-Camphorsulfonamide is a white to off-white solid at room temperature. Its core structure is based on the [2.2.1] bicyclic system of camphor, which imparts significant steric hindrance and conformational rigidity. This rigidity is paramount to its function in stereoselective synthesis, as it allows for predictable facial selectivity in reactions. The molecule possesses

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two key functional groups: a ketone at the C2 position and a sulfonamide group attached to the C10 methyl group.

Core Data Summary

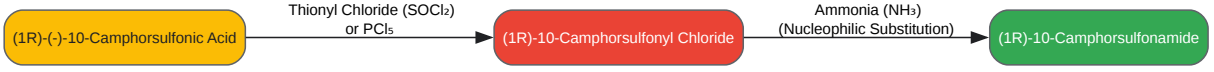
The fundamental properties of **(1R)-10-Camphorsulfonamide** are summarized in the table below. It is critical to note that its enantiomer, (1S)-10-Camphorsulfonamide, possesses similar physical properties but an opposite sign of optical rotation.

Property	Value	Source(s)
Molecular Formula	$C_{10}H_{17}NO_3S$	[1]
Molecular Weight	231.31 g/mol	[1]
CAS Number	72597-34-3	
Melting Point	133-135 °C (lit.)	
Appearance	White to off-white solid	[2]
Optical Rotation $[\alpha]^{20}/D$	-22° (c = 1 in methanol)	
IUPAC Name	[(1R,4S)-7,7-dimethyl-2-oxo-bicyclo[2.2.1]heptan-1-yl]methanesulfonamide	[1]
InChI Key	SBLUNABTQYDFJM-XVKPBYJWSA-N	

Note: The sign of optical rotation can be solvent-dependent.

Molecular Structure

The stereochemistry of the parent camphor skeleton is defined as (1R,4S). The sulfonamide moiety is attached to the C10 carbon, one of the two methyl groups on the bridgehead carbon (C7).



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Caption: Synthetic pathway from camphorsulfonic acid to sulfonamide.

Spectroscopic Characterization

Full characterization is essential to confirm the identity and purity of **(1R)-10-Camphorsulfonamide**.

- ^{1}H NMR: The proton NMR spectrum is complex due to the bicyclic structure. Key expected signals include two singlets for the non-equivalent methyl groups (C8 and C9), a series of multiplets for the methylene and methine protons of the camphor ring, and a broad singlet corresponding to the -NH_2 protons of the sulfonamide group.

- ^{13}C NMR: The carbon spectrum will show ten distinct signals. The most downfield signal will correspond to the carbonyl carbon (C2). The quaternary carbons (C1 and C7) and the two methyl carbons (C8 and C9) will also be clearly identifiable.

- Infrared (IR) Spectroscopy: The IR spectrum provides clear evidence of the key functional groups. Characteristic absorption bands include a strong peak around 1740 cm^{-1} for the C=O stretch of the ketone and distinct peaks for the N-H stretching of the primary sulfonamide (around 3350-3250 cm^{-1}) and the asymmetric and symmetric S=O stretching vibrations (around 1330 cm^{-1} and 1150 cm^{-1}, respectively). [1]* Mass Spectrometry (MS): The mass spectrum will show the molecular ion peak $[M]^+$ or protonated molecule $[M+H]^+$ corresponding to its molecular weight (231.31 g/mol). [3]Fragmentation patterns will typically involve the loss of SO_2NH_2 or other fragments related to the camphor skeleton.

Applications in Asymmetric Synthesis

While not typically used as a direct catalyst itself, **(1R)-10-Camphorsulfonamide** is a cornerstone intermediate for creating more complex and highly effective chiral reagents. Its value lies in its pre-installed, stereochemically pure framework.

Precursor to Chiral Oxaziridines

One of the most significant applications is its role as a precursor to (camphorsulfonyl)oxaziridines. [4]These are powerful, neutral, and highly stereoselective

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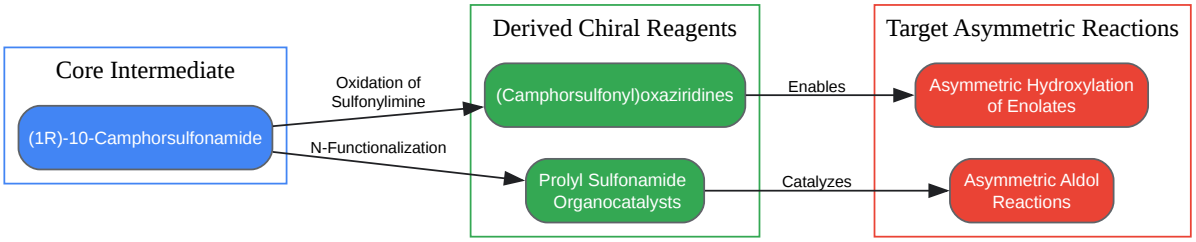
oxidizing agents used for the asymmetric hydroxylation of enolates, the oxidation of sulfides to chiral sulfoxides, and other enantioselective transformations. [5]The synthesis involves the oxidation of an imine formed from the sulfonamide, preserving the original chirality. [4]The rigid camphor backbone provides a sterically biased environment, forcing the oxidant to approach the substrate from a specific face, thereby ensuring high enantioselectivity. [5]

Foundation for Chiral Ligands and Organocatalysts

The sulfonamide nitrogen can be further functionalized to create a diverse library of chiral ligands and organocatalysts. For example, derivatives have been prepared to act as prolyl sulfonamide organocatalysts, which are effective in asymmetric Aldol reactions. [6]The camphor unit serves as a chiral scaffold, while the modified sulfonamide portion provides the catalytic site and additional hydrogen-bonding interactions to control the stereochemical outcome.



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Caption: Role of **(1R)-10-Camphorsulfonamide** as a key intermediate.

Safety and Handling

(1R)-10-Camphorsulfonamide is classified as a combustible solid. While specific toxicology data is limited, standard laboratory safety protocols should be strictly followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- Handling: Avoid generating dust. Use in a well-ventilated area or a fume hood.

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- Storage: Store in a cool, dry place away from incompatible materials and ignition sources. It is classified under Storage Class 11 (Combustible Solids). * In case of exposure:
  - Eyes: Immediately flush with plenty of water for at least 15 minutes.
  - Skin: Wash off with soap and water.
  - Inhalation: Move to fresh air.
  - Ingestion: Rinse mouth and seek medical attention.

It is important to consult the Safety Data Sheet (SDS) from the supplier for comprehensive safety and handling information. The related sulfonyl chloride is highly corrosive, and while the sulfonamide is more stable, caution is still warranted. [7]

Conclusion

(1R)-10-Camphorsulfonamide is more than a simple chemical compound; it is a pivotal tool in the arsenal of the synthetic chemist. Its value is derived from its rigid, optically pure camphor backbone, which provides a reliable platform for the construction of sophisticated chiral reagents. From powerful oxidizing agents to bespoke organocatalysts, the derivatives of this sulfonamide enable the precise control of stereochemistry required in modern pharmaceutical and materials science. A thorough understanding of its fundamental properties, synthesis, and reactive potential is therefore essential for any researcher aiming to leverage chirality for molecular innovation.

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